

Application Notes and Protocols for 5-Carboxycytidine (5-caC) Antibody-Based Detection

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Compound of Interest

Compound Name: 5-Carboxycytidine

Cat. No.: B15830359

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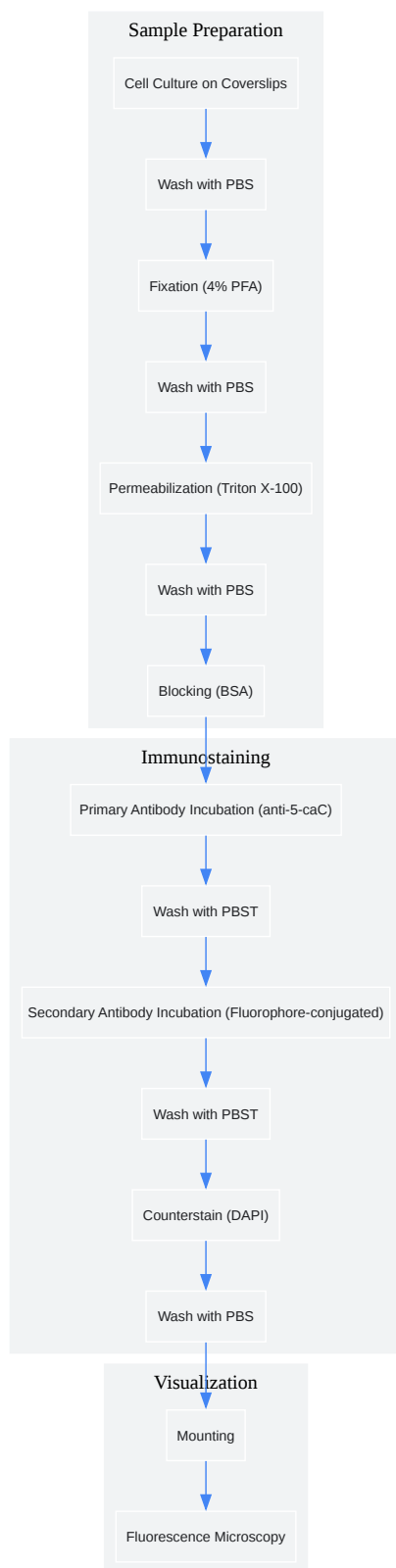
Introduction

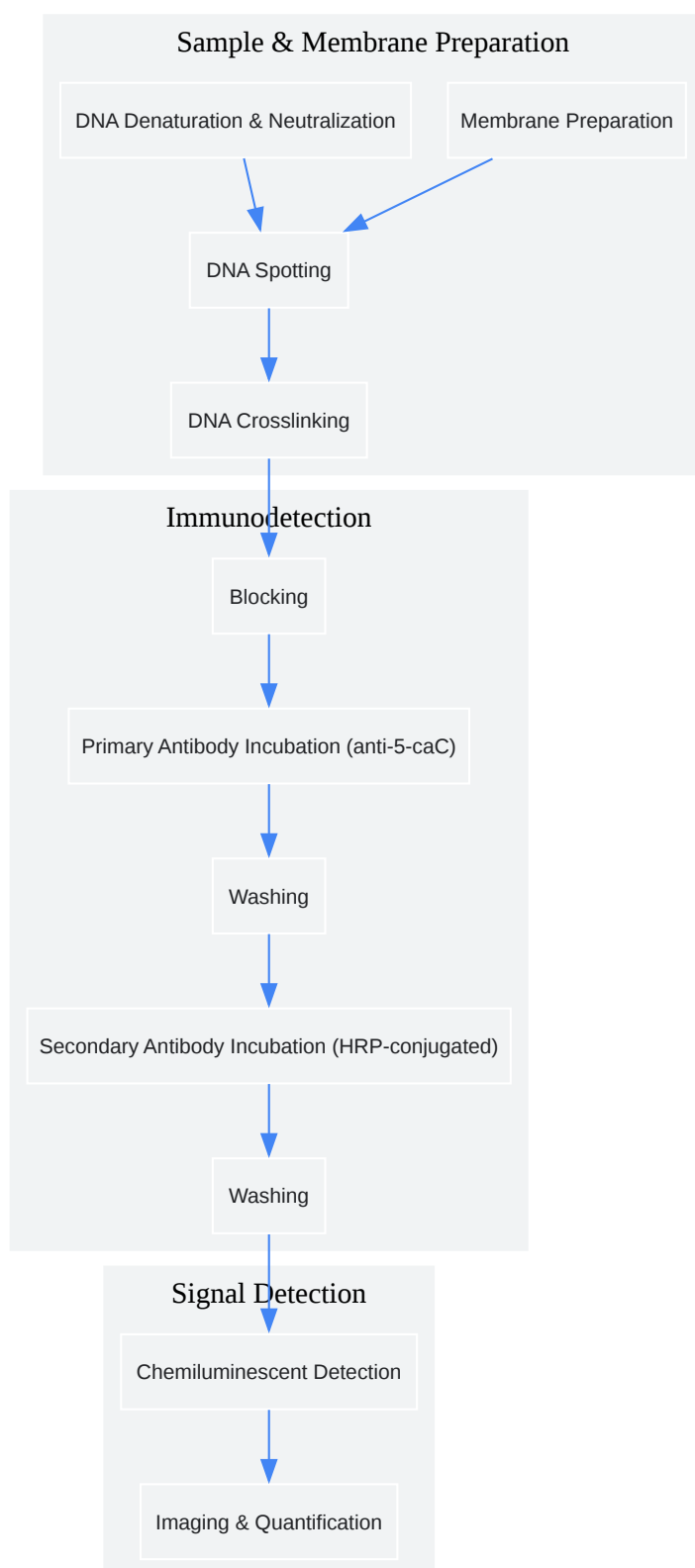
5-Carboxycytidine (5-caC) is a modified nucleobase derived from the oxidation of 5-methylcytosine (5mC) and is a key intermediate in the active DNA demethylation pathway. This process is mediated by the Ten-Eleven Translocation (TET) family of dioxygenases, which iteratively oxidize 5mC to 5-hydroxymethylcytosine (5hmC), 5-formylcytosine (5fC), and finally 5-caC. While 5-caC is a transient intermediate, its presence and levels are indicative of dynamic epigenetic regulation and are of significant interest in various biological processes, including development, differentiation, and disease.

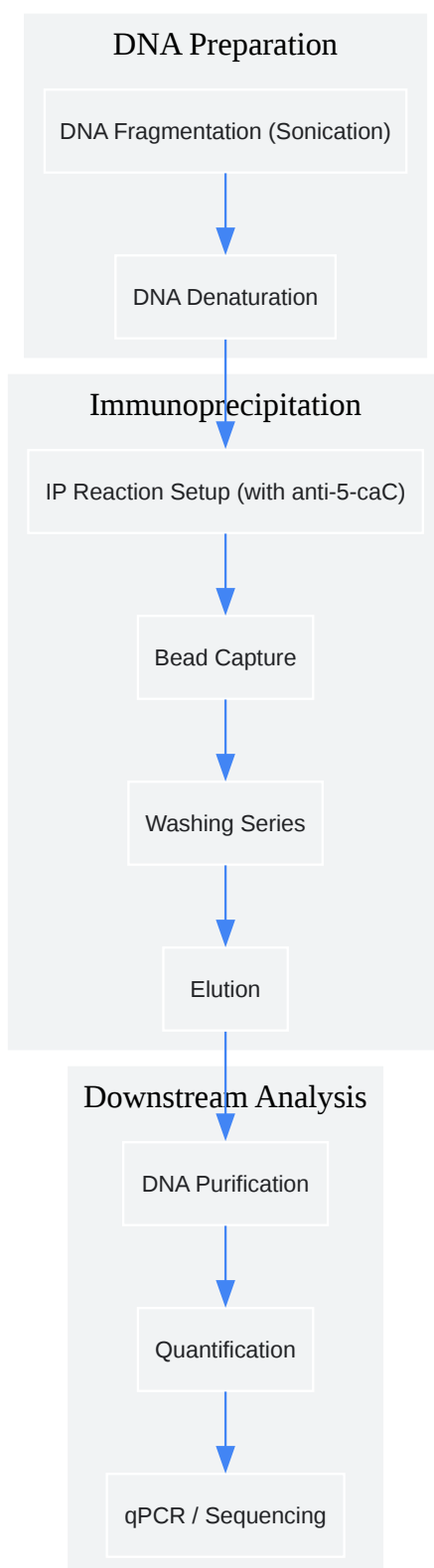
This document provides a comprehensive guide to the reliable detection of 5-caC using antibody-based methods. It includes detailed protocols for immunofluorescence, dot blot analysis, and DNA immunoprecipitation, along with quantitative data and troubleshooting recommendations to facilitate accurate and reproducible results.

Signaling Pathway

The enzymatic conversion of 5-methylcytosine to 5-carboxycytosine is a critical component of the active DNA demethylation pathway. This process is initiated by the TET family of enzymes, which play a crucial role in epigenetic reprogramming.







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